

Technical Support Center: Purification of 2-Amino-5-methoxypyridine

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Compound of Interest

Compound Name: 2-Amino-5-methoxypyridine

CAS No.: 10167-97-2

Cat. No.: B021397

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Executive Summary & Compound Profile

Welcome to the technical support hub for **2-Amino-5-methoxypyridine**. As a Senior Application Scientist, I often see researchers struggle with this compound not because the chemistry is difficult, but because its physical properties are deceptive.

The most critical data point you need is this: The melting point is approximately 38°C (100°F).

Many researchers assume their product is impure because it remains an oil or a sticky gum at room temperature.^[1] Often, this is not a failure of synthesis, but a thermodynamic reality of the molecule. This guide focuses on distinguishing between physical state issues and actual chemical impurities, providing robust protocols for remediation.

Physicochemical Data Table

Property	Value	Critical Note
CAS	10167-97-2	
Melting Point	38°C - 41°C	Near ambient temperature.[1] Impurities will significantly depress this, causing "permanent" oiling.[1]
Boiling Point	130°C @ 10 mmHg	Vacuum distillation is a viable purification method.[1]
pKa	~6.8 (Pyridine N)	Sufficiently basic for acid-base extraction.[1]
Solubility	MeOH, DCM, EtOAc	Highly soluble in polar organics; poor solubility in Hexanes/Heptane.
Appearance	Off-white solid to dark oil	Darkens rapidly upon air exposure (oxidation).[1]

Module 1: Troubleshooting Guides (FAQ Format)

Issue 1: "My product is a dark brown oil and won't crystallize."

Diagnosis: This is likely a combination of Melting Point Depression and Oxidative Oligomerization.[1] Because the pure melting point is so low (38°C), even 2-3% impurity can suppress the freezing point below room temperature. The color comes from trace N-oxide formation or azo-coupling byproducts, which are highly chromophoric even at ppm levels.[1]

Corrective Action:

- Do not attempt standard recrystallization (heating and cooling) immediately.[1] You will likely just get an oil again.
- Perform the "pH Swing" (Acid-Base Extraction) to remove non-basic colored tars.[1]

- Triturate at -20°C. Dissolve the oil in a minimum amount of Et₂O or MTBE, add Pentane until cloudy, and store in a freezer.

Issue 2: "I have trace starting material (2-Bromo- or 2-Iodo-5-methoxypyridine) left."

Diagnosis: Incomplete halogen displacement.^[1] Mechanism: The starting material (2-halo-pyridine) is significantly less basic than the product.^[1] The amino group on your product (**2-Amino-5-methoxypyridine**) provides a "handle" for protonation that the starting material lacks.^[1]

Corrective Action: Use the pKa-Driven Separation Protocol (detailed below).

- Logic: At pH 2-3, the product is protonated (water-soluble).^[1] The halo-pyridine remains neutral (organic-soluble).^[1]

Issue 3: "The product turns black after storage."

Diagnosis: Autoxidation.^[1] Aminopyridines are electron-rich and prone to oxidation at the ring nitrogen or amino group, forming colored N-oxides or diazo species.^[1]

Corrective Action:

- Storage: Must be stored under Argon/Nitrogen at 4°C or -20°C.
- Remediation: Dissolve in DCM and pass through a short pad of basic alumina or silica gel (eluting with EtOAc/Hexane).^[1]

Module 2: Core Purification Protocols

Protocol A: The "pH Swing" (Acid-Base Purification)

Best for: Removing non-basic impurities (halides, tars, neutral starting materials).

Reagents:

- 1M or 2M HCl
- Dichloromethane (DCM) or Ethyl Acetate (EtOAc)^{[1][2]}

- 50% NaOH or saturated Na₂CO₃
- Brine[1]

Step-by-Step:

- Dissolution: Dissolve crude reaction mixture in EtOAc (10 mL per gram).
- Protonation (Extraction 1): Extract the organic layer with 1M HCl (3 x volumes).
 - Checkpoint: The product is now in the Aqueous Acid layer (as the hydrochloride salt).
 - Waste: The organic layer contains your non-basic impurities (starting halides, neutral tars). Discard after TLC confirmation.
- Washing: Wash the combined acidic aqueous layers once with fresh EtOAc to remove entrained organics.[1]
- Basification: Cool the aqueous layer in an ice bath (exothermic). Slowly adjust pH to >10 using 50% NaOH or Na₂CO₃. [1]
 - Observation: The solution will turn cloudy or oil out as the free base regenerates.
- Recovery (Extraction 2): Extract the cloudy aqueous mixture with DCM (3 x volumes).
- Drying: Dry combined DCM layers over Na₂SO₄, filter, and concentrate in vacuo.

Protocol B: Adsorbent Decolorization

Best for: Removing stubborn color from material that is chemically pure (by NMR) but visually degraded.

Reagents:

- Activated Charcoal (Norit or Darco)[1]
- Methanol or Ethanol
- Celite (Filter aid)[1]

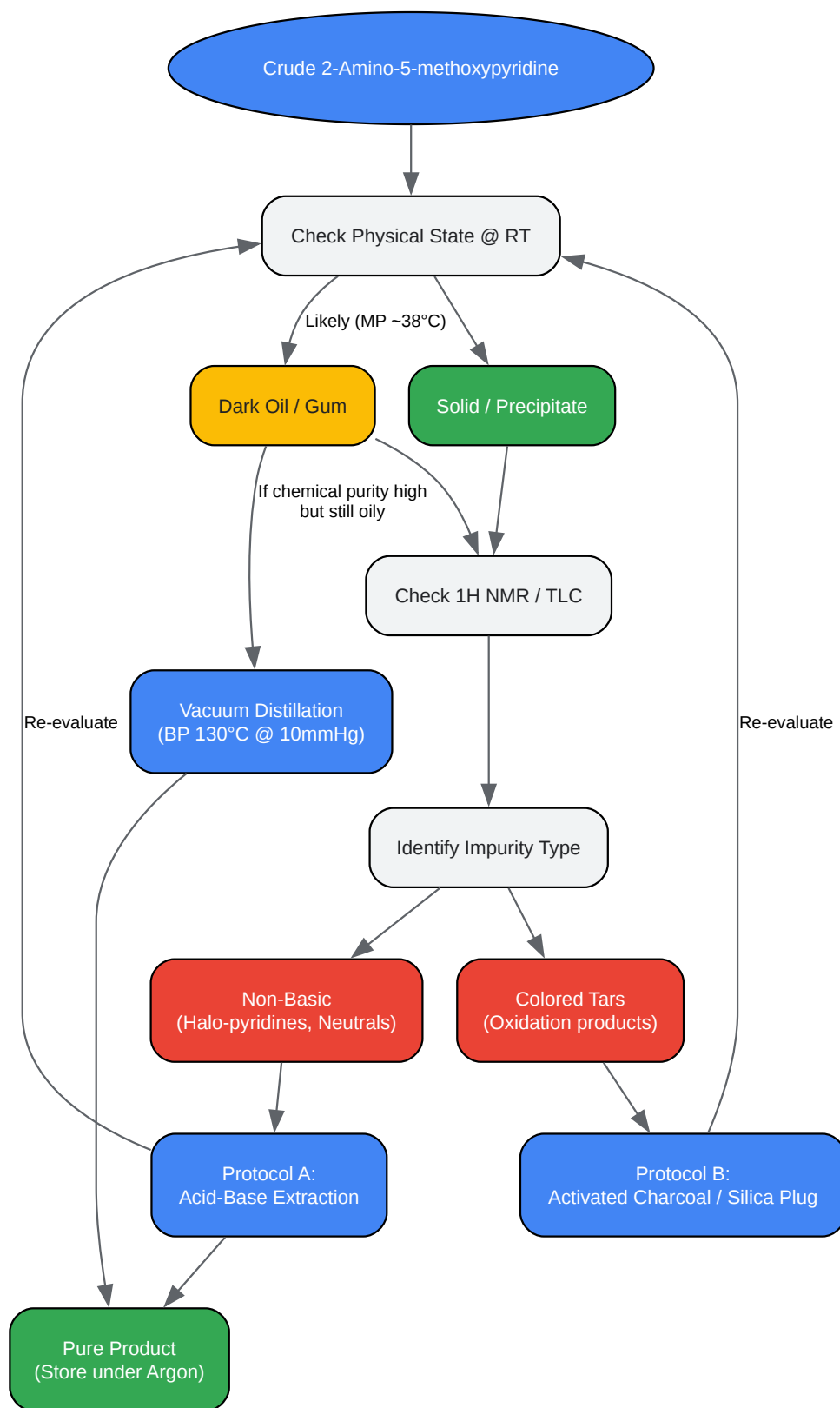
Step-by-Step:

- Dissolve the compound in Methanol (10 mL/g).
- Add Activated Charcoal (5-10 wt% relative to substrate).[\[1\]](#)
- Heat to reflux for 15-30 minutes. Do not boil dry.
- Prepare a filter funnel with a pad of Celite.[\[1\]](#)
- Filter the hot solution through the Celite pad.[\[1\]](#)
- Concentrate the filtrate.[\[1\]](#)[\[3\]](#) If color persists, repeat or switch to a silica plug filtration.[\[1\]](#)

Module 3: Logic Visualization

The following diagrams illustrate the decision-making process and the chemical logic behind the purification strategies.

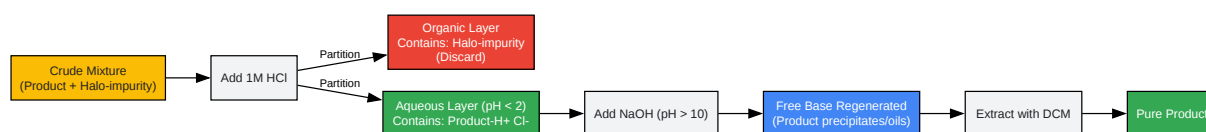
Workflow 1: Purification Decision Tree



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Caption: Decision matrix for selecting purification method based on physical state and impurity profile.[1]

Workflow 2: The Acid-Base "Switch" Mechanism



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Caption: Mechanistic flow of the Acid-Base separation exploiting the basicity of the amino-pyridine.

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